

Navigating the Safe Disposal of DGY-06-116: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DGY-06-116

Cat. No.: B8146624

[Get Quote](#)

For researchers, scientists, and drug development professionals handling the irreversible covalent Src inhibitor **DGY-06-116**, adherence to proper disposal protocols is paramount for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **DGY-06-116** is not publicly available, general best practices for the disposal of halogenated organic compounds in a laboratory setting provide a clear framework.

Key Principle: Treat as Hazardous Waste

Given its chemical nature as a complex heterocyclic molecule containing chlorine, **DGY-06-116** should be treated as a hazardous halogenated organic waste.^{[1][2]} It is crucial to avoid disposing of this compound down the drain or in regular trash.^{[3][4]}

Step-by-Step Disposal Procedure

The following steps outline the recommended procedure for the safe disposal of **DGY-06-116** in solid form or as a solution.

1. Personal Protective Equipment (PPE): Before handling **DGY-06-116** for disposal, ensure you are wearing appropriate PPE, including:

- Safety goggles

- Chemical-resistant gloves

- A lab coat

2. Waste Segregation: Proper segregation is critical to prevent dangerous chemical reactions.
[\[5\]](#)[\[6\]](#)

- Solid Waste: Collect any solid **DGY-06-116** waste, including contaminated personal protective equipment (e.g., gloves, weighing paper), in a designated, properly labeled hazardous waste container.
- Liquid Waste: If **DGY-06-116** is in a solvent, it should be collected in a dedicated container for halogenated organic waste.[\[1\]](#)[\[7\]](#)[\[8\]](#) Do not mix with non-halogenated solvents, as this can complicate and increase the cost of disposal.[\[2\]](#)[\[9\]](#) Common compatible solvents for disposal collection include the original solvent used in the experiment (e.g., DMSO).[\[10\]](#)
- Empty Containers: Any "empty" containers that held **DGY-06-116** should be treated as hazardous waste unless they have been triple-rinsed with a suitable solvent.[\[3\]](#)[\[6\]](#) The rinsate must be collected and disposed of as hazardous waste.[\[3\]](#)

3. Waste Container Management:

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**DGY-06-116**," and the approximate quantity.[\[7\]](#)
- Container Integrity: Use containers that are in good condition, compatible with the chemical waste, and have a secure, tight-fitting lid.[\[4\]](#)[\[5\]](#)
- Storage: Keep waste containers closed except when adding waste.[\[3\]](#)[\[7\]](#) Store them in a designated and properly ventilated satellite accumulation area within the laboratory.[\[5\]](#)[\[11\]](#)

4. Arrange for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[\[11\]](#)

- Do not attempt to dispose of the chemical waste through a third-party vendor without institutional approval.

Quantitative Data Summary

The Safety Data Sheet from TargetMol for **DGY-06-116** (Catalog Number: T22306) does not provide specific quantitative data for hazards or disposal.^[12] The following table summarizes general information about the compound.

Property	Value	Source
Chemical Name	DGY-06-116	^[12]
CAS Number	2556836-50-9	^[13]
Molecular Formula	C ₃₂ H ₃₃ ClN ₈ O ₂	^[14] ^[15]
Molecular Weight	597.11 g/mol	^[16]
Form	Solid	^[13]
Solubility	DMSO: 100 mg/mL (167.47 mM)	^[10]

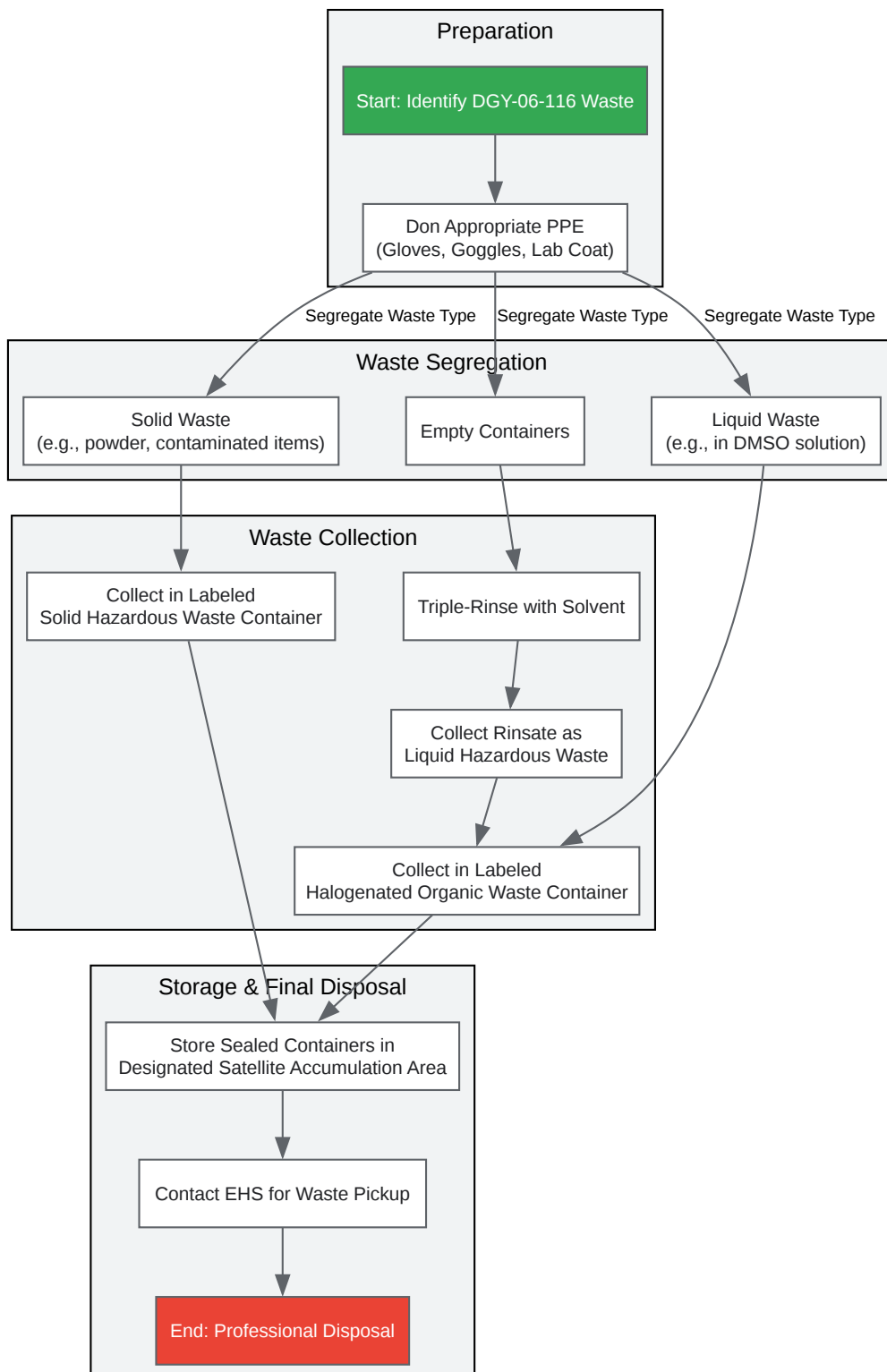
Experimental Protocols

There are no specific experimental protocols for the disposal of **DGY-06-116**. The procedures outlined above are based on established guidelines for the management of hazardous chemical waste in a laboratory setting.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **DGY-06-116**.

DPY-06-116 Disposal Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. bucknell.edu](http://bucknell.edu) [bucknell.edu]
- [2. campusoperations.temple.edu](http://campusoperations.temple.edu) [campusoperations.temple.edu]
- [3. vumc.org](http://vumc.org) [vumc.org]
- [4. danielshealth.com](http://danielshealth.com) [danielshealth.com]
- [5. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines](http://cwu.edu) [cwu.edu]
- [6. youtube.com](http://youtube.com) [youtube.com]
- [7. braun.matse.illinois.edu](http://braun.matse.illinois.edu) [braun.matse.illinois.edu]
- [8. 7.2 Organic Solvents](http://ehs.cornell.edu) [ehs.cornell.edu]
- [9. riskmanagement.sites.olt.ubc.ca](http://riskmanagement.sites.olt.ubc.ca) [riskmanagement.sites.olt.ubc.ca]
- [10. selleckchem.com](http://selleckchem.com) [selleckchem.com]
- [11. ehers.upenn.edu](http://ehrs.upenn.edu) [ehers.upenn.edu]
- [12. targetmol.com](http://targetmol.com) [targetmol.com]
- [13. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [14. Structure and Characterization of a Covalent Inhibitor of Src Kinase - PubMed](http://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [15. rcsb.org](http://rcsb.org) [rcsb.org]
- [16. Structure and Characterization of a Covalent Inhibitor of Src Kinase - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Navigating the Safe Disposal of DGY-06-116: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8146624/docs#navigating-the-safe-disposal-of-dgy-06-116-a-procedural-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)